Electronic properties of dinitro-substituted 4-azaindoles

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Compound of Interest

Compound Name:	*3,6-dinitro-1H-pyrrolo[3,2-b]pyridine*
CAS No.:	*1190313-68-8*
Cat. No.:	*B3218910*

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The Electron-Deficient Scaffold: A Technical Guide to Dinitro-4-Azaindoles

Executive Summary & Structural Significance[1]

4-Azaindole (1H-pyrrolo[3,2-b]pyridine) is a bioisostere of indole where the CH at position 4 is replaced by a nitrogen atom. This single substitution dramatically alters the electronic landscape of the molecule, reducing electron density in the pyrrole ring and increasing acidity.

Dinitro-substituted 4-azaindoles represent an extreme class of electron-deficient heterocycles. The introduction of two strong electron-withdrawing nitro (

) groups onto the already electron-poor 4-azaindole scaffold creates a "push-pull" system (if electron-donating groups are also present) or a highly reactive electrophilic scaffold. These compounds are critical in two distinct fields:

- High-Energy Density Materials (HEDM): Due to the high nitrogen/oxygen content and enthalpy of formation.

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- Medicinal Chemistry: As intermediates for kinase inhibitors (e.g., Vemurafenib analogues) where the nitro groups serve as precursors to amines for scaffolding.

Electronic Architecture: Theoretical & Physical Properties

The electronic behavior of dinitro-4-azaindoles is governed by the synergistic electron-withdrawing effects of the pyridine nitrogen (

) and the two nitro groups.

Frontier Molecular Orbitals (FMO)

- LUMO Depression: The presence of the pyridine nitrogen lowers the LUMO energy compared to indole. Adding two nitro groups further stabilizes the LUMO, making the molecule a potent electrophile and electron acceptor.
- HOMO-LUMO Gap: Typically narrower than mono-nitro variants, suggesting potential applications in non-linear optics (NLO) and easier photo-excitation.

Acidity (pKa)

The N-H proton in 4-azaindole is more acidic (

in DMSO) than indole (

).

- Effect of Dinitration: Nitro groups stabilize the conjugate base (anion) through resonance and induction.
- Predicted pKa: A 3,5-dinitro-4-azaindole is predicted to be a strong NH acid with a

  in the range of 6.0 – 8.0 (aqueous scale), comparable to nitrophenols. This allows deprotonation by weak bases (e.g.,

).

Electrostatic Potential (ESP) Map

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- Regions of Negative Potential: Localized strictly on the Nitro oxygens and the Pyridine Nitrogen (

).
- Regions of Positive Potential: Highly concentrated on the Pyrrole Nitrogen (

) and C-2 protons, making them prime sites for hydrogen bonding or nucleophilic attack.

Data Summary Table

Property	Indole	4-Azaindole	3-Nitro-4-azaindole	3,5-Dinitro-4-azaindole (Calc.)
pKa (DMSO)	~21.0	17.5	~10.5	< 8.0
Dipole Moment (D)	2.1	3.9	~6.5	~8.5 - 9.0
LUMO Energy (eV)	-0.2	-0.8	-2.1	-3.5
Main Reactivity	Electrophilic Subst.	Weak Electrophilic Subst.	Nucleophilic Attack (S_NAr)	Strong Michael Acceptor

Reactivity Profile & Mechanistic Pathways[1]

The dinitro-4-azaindole scaffold inverts the classical reactivity of indoles. It resists electrophilic attack and invites nucleophiles.

Nucleophilic Aromatic Substitution ( )

The C-6 position in 4-azaindole is activated by the pyridine nitrogen. With nitro groups (especially if at C-5 or C-7), the ring becomes highly susceptible to

displacement of leaving groups (halogens) or direct addition.

C-2 Electrophilicity

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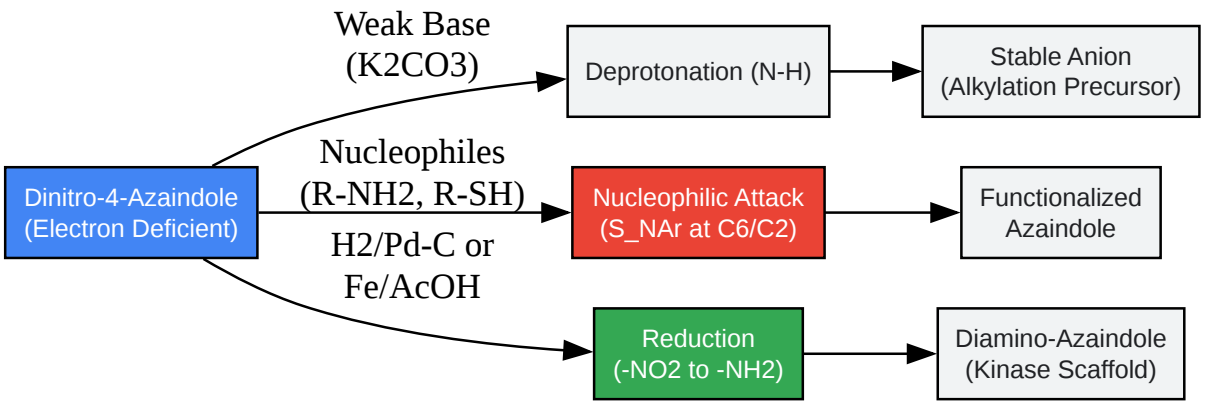
In 3-nitro-4-azaindoles, the C2-C3 double bond behaves like a Michael acceptor. Nucleophiles (thiols, amines) can attack C-2, disrupting aromaticity temporarily before re-aromatization or ring-opening.

Diagram: Reactivity Logic Flow



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Caption: Divergent reactivity pathways for dinitro-4-azaindoles driven by electron deficiency.

Synthetic Protocols

Synthesis of dinitro-4-azaindoles is challenging because the first nitro group deactivates the ring toward the second nitration.

Strategic Considerations[2]

- Direct Nitration: Only effective for the first nitro group (typically at C-3).
- Forcing Conditions: Introduction of the second nitro group (often at C-5 or C-7) requires fuming nitric acid and high temperatures, or the use of N-oxide activation to increase the electron density at specific positions before nitration.

Protocol: Synthesis of 3,5-Dinitro-4-azaindole (Theoretical Route via N-Oxide)

Step 1: Mono-nitration (Standard)

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- Dissolve 4-azaindole (1.0 eq) in conc.

  at 0°C.

- Dropwise add fuming

  (1.1 eq) maintaining temp < 5°C.

- Stir at RT for 2 hours. Pour onto ice.

- Filter yellow precipitate (3-nitro-4-azaindole).

  - Validation:

    NMR shows loss of C-3 proton; downfield shift of C-2 proton.

Step 2: N-Oxidation (Activation)

- Dissolve 3-nitro-4-azaindole in DME/Water.

- Add m-CPBA (1.5 eq) or Oxone. Stir at RT overnight.

- Isolate the N-oxide. This activates the pyridine ring (positions 2 and 6) and modifies position 5 reactivity.

Step 3: Second Nitration (Forcing)

- Suspend N-oxide intermediate in conc.

  .

- Add excess

  or fuming

  . Heat to 60-80°C.

- Note: The N-oxide directs nitration to position 4 (if available) or para to itself. In 4-azaindole, this favors C-5 or C-7 depending on steric bulk.

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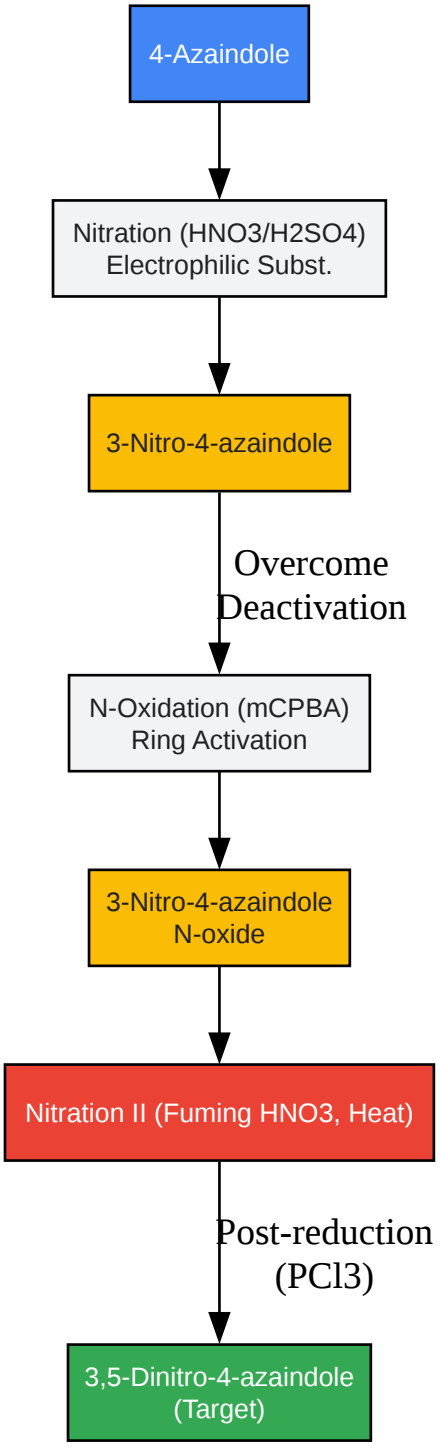
- Reduction of N-oxide: Treat with

  in chloroform to remove the oxide oxygen, yielding the dinitro-4-azaindole.

Diagram: Synthetic Workflow



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Caption: Step-wise synthesis strategy overcoming ring deactivation via N-oxide intermediate.

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